

Application Notes and Protocols for Intraperitoneal Administration of REV 5901 in Mice

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Compound of Interest

Compound Name: REV 5901

Cat. No.: B1663037

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These application notes provide a detailed protocol for the intraperitoneal (i.p.) injection of **REV 5901** in mice, a potent 5-lipoxygenase (5-LOX) inhibitor and leukotriene receptor antagonist. The information is compiled from published literature and general best practices for in vivo animal studies.

Introduction to REV 5901

REV 5901, with the chemical name α -pentyl-3-(2-quinolinylmethoxy)-benzenemethanol, is a dual-acting compound that functions as a competitive antagonist of peptidoleukotrienes and an inhibitor of 5-lipoxygenase, the key enzyme in the biosynthesis of leukotrienes. Leukotrienes are potent inflammatory mediators involved in a variety of physiological and pathological processes, including inflammation, allergic reactions, and cancer. By targeting the 5-LOX pathway, **REV 5901** serves as a valuable tool for investigating the role of leukotrienes in various disease models.

Quantitative Data Summary

The following tables summarize key quantitative data for **REV 5901** from in vitro and in vivo studies.

Table 1: In Vitro Inhibitory Activity of **REV 5901**

Parameter	Species/Cell Line	Value	Reference
IC ₅₀ (Cell Viability)	CT26CL25 (Mouse Colorectal Carcinoma)	30 µM	[1]
K _i ([³ H]LTD ₄ binding)	Guinea Pig Lung Membranes	0.7 µM	
K _e (LTC ₄ , LTD ₄ , LTE ₄ induced contractions)	Guinea Pig Parenchymal Strips	~3 µM	

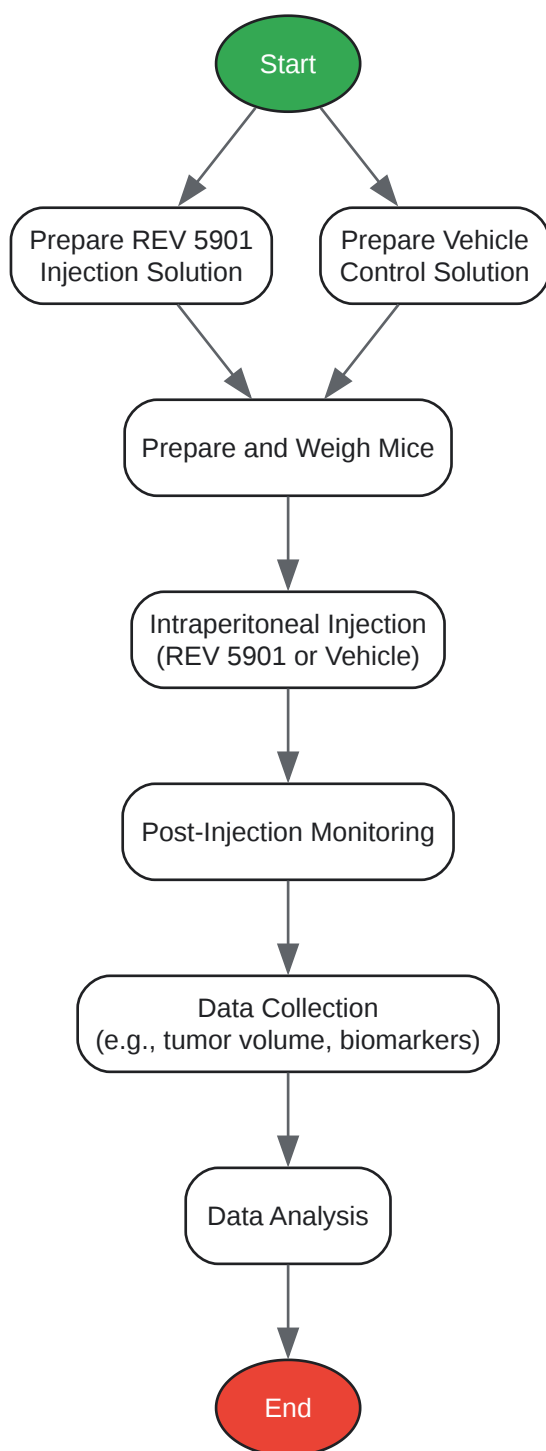
Table 2: In Vivo Dosage and Administration of **REV 5901**

Animal Model	Dosage	Route of Administration	Frequency	Duration	Reference
Balb/c Mice	30 mg/kg	Intraperitoneal (i.p.)	Daily	15 consecutive days	[1]
Guinea Pig	10 or 30 mg/kg	Intravenous (i.v.)	Single dose	N/A	
Anesthetized Dog	10 + 2 mg/kg	Intravenous (i.v.)	N/A	N/A	

Signaling Pathway of REV 5901

REV 5901 exerts its effects by inhibiting the 5-lipoxygenase pathway, which is responsible for the production of leukotrienes from arachidonic acid.





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References

- 1. mdpi.com [mdpi.com]
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